

Application Note: Quantification of Benzyl Butyrate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Benzyl butyrate*

Cat. No.: *B092007*

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Introduction

Benzyl butyrate is an organic ester commonly used as a fragrance and flavoring agent due to its fruity, floral aroma. It is found in various consumer products, including perfumes, cosmetics, and food items. Accurate quantification of **benzyl butyrate** is crucial for quality control, regulatory compliance, and research and development in these industries. Gas chromatography coupled with mass spectrometry (GC-MS) offers a highly sensitive and selective method for the determination of **benzyl butyrate** in complex matrices. This application note provides a detailed protocol for the quantification of **benzyl butyrate** using GC-MS.

Principle

This method utilizes gas chromatography (GC) to separate **benzyl butyrate** from other components in a sample matrix based on its volatility and interaction with the stationary phase of the GC column. Following separation, the analyte enters the mass spectrometer (MS), where it is ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern, or "fingerprint," for **benzyl butyrate**, allowing for highly specific detection and quantification. Quantification is typically achieved by creating a calibration curve using standards of known concentrations and an internal standard to correct for variations in sample preparation and injection.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique will depend on the sample matrix. A general liquid-liquid extraction (LLE) protocol is described below, which is suitable for many liquid samples.

Materials:

- **Benzyl Butyrate** standard ($\geq 98\%$ purity)
- Internal Standard (IS): Benzyl benzoate or a suitable deuterated analog
- Hexane (or other suitable organic solvent, HPLC grade)
- Anhydrous sodium sulfate
- Sample vials (2 mL) with caps
- Pipettes and tips
- Vortex mixer
- Centrifuge

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **benzyl butyrate** (e.g., 1000 $\mu\text{g/mL}$) in hexane.
 - Prepare a stock solution of the internal standard (e.g., benzyl benzoate at 1000 $\mu\text{g/mL}$) in hexane.
 - Create a series of calibration standards by serially diluting the **benzyl butyrate** stock solution and adding a constant concentration of the internal standard to each. A typical calibration range might be 1-100 $\mu\text{g/mL}$.
- Sample Extraction:

- For liquid samples, accurately measure a known volume or weight of the sample (e.g., 1 mL or 1 g) into a centrifuge tube.
- Spike the sample with the internal standard solution to achieve a final concentration equivalent to that in the calibration standards.
- Add 2 mL of hexane to the tube.
- Vortex the mixture vigorously for 2 minutes to ensure thorough extraction.
- Centrifuge the mixture at 3000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper organic layer (hexane) to a clean vial containing a small amount of anhydrous sodium sulfate to remove any residual water.
- Transfer the dried extract to a GC vial for analysis.

GC-MS Instrumentation and Conditions

The following are typical GC-MS parameters that can be adapted and optimized for your specific instrument and application.

Instrumentation:

- Gas Chromatograph equipped with a Mass Spectrometric Detector (e.g., Agilent 7890B GC with 5977B MSD).[1]
- GC Column: A non-polar or medium-polarity column is recommended. A common choice is a DB-5ms (5% phenyl-methylpolysiloxane) column (30 m x 0.25 mm ID, 0.25 μ m film thickness).[2]

GC Conditions:

- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[2]
- Injector Temperature: 250 °C.[2]
- Injection Mode: Splitless (for trace analysis) or Split (e.g., 20:1 for higher concentrations).

- Injection Volume: 1 μ L.
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 1 minute.
 - Ramp: 15 $^{\circ}$ C/min to 280 $^{\circ}$ C.
 - Hold at 280 $^{\circ}$ C for 5 minutes.[\[2\]](#)

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.[\[2\]](#)
- Ion Source Temperature: 230 $^{\circ}$ C.[\[2\]](#)
- MS Transfer Line Temperature: 280 $^{\circ}$ C.[\[2\]](#)
- Acquisition Mode: Selected Ion Monitoring (SIM) for highest sensitivity and selectivity.
- Mass Range (for initial full scan analysis): m/z 40-350 to identify characteristic ions.

Data Presentation

Table 1: GC-MS SIM Parameters for Benzyl Butyrate Quantification

Compound	Retention Time (min)	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Benzyl Butyrate	~8.5	91	108	71
Benzyl Benzoate (IS)	~12.2	105	77	122

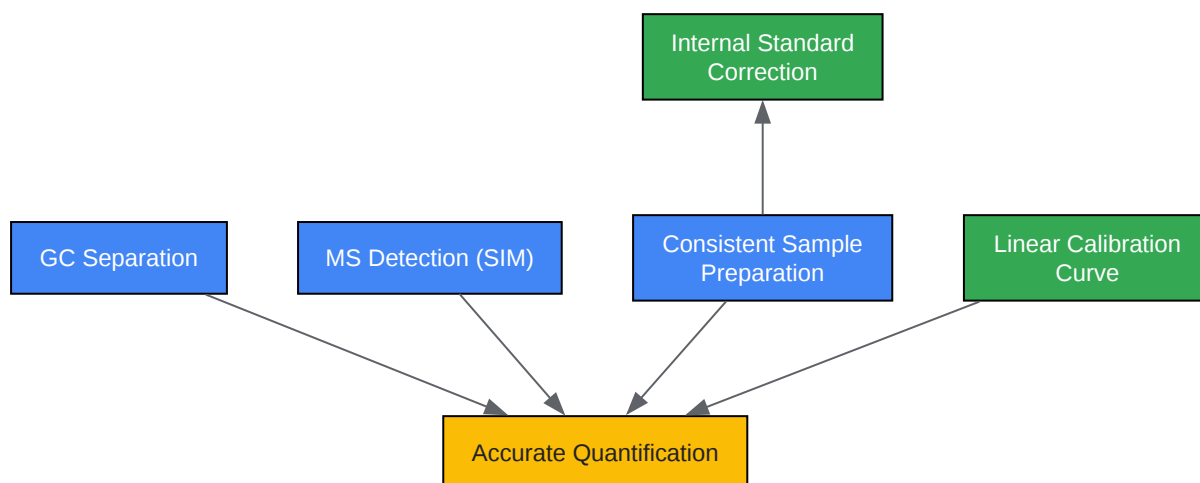
Note: Retention times are approximate and should be confirmed on your system.

Table 2: Example Calibration Curve Data

Concentration (µg/mL)	Benzyl Butyrate Peak Area	IS Peak Area	Response Ratio (Analyte/IS)
1	15,234	148,987	0.102
5	76,543	150,123	0.510
10	151,876	149,543	1.016
25	380,123	151,009	2.517
50	755,432	150,567	5.017
100	1,502,345	149,876	10.024
Correlation Coefficient (R ²)		>0.995	

Visualizations

Caption: Experimental workflow for **benzyl butyrate** quantification.



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Caption: Key factors for accurate GC-MS quantification.

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References

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- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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